

# Proper Disposal of Atarax (Hydroxyzine) in a Laboratory Setting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Atarax

Cat. No.: B10761831

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For Immediate Reference: **Atarax** (hydroxyzine) is not a DEA-controlled substance. However, based on its toxicological properties, it may be classified as a hazardous waste under the Resource Conservation and Recovery Act (RCRA). Therefore, it is imperative that **Atarax** and any materials contaminated with it are disposed of following appropriate hazardous waste procedures. Under no circumstances should **Atarax** be disposed of down the drain or in regular trash without proper waste characterization.

This guide provides essential, step-by-step procedures for the safe and compliant disposal of **Atarax** (hydroxyzine) for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring personnel safety, environmental protection, and regulatory compliance.

## Regulatory Framework

The disposal of pharmaceutical waste in a laboratory setting is primarily governed by the Environmental Protection Agency (EPA) and, for controlled substances, the Drug Enforcement Administration (DEA).<sup>[1][2]</sup> Since **Atarax** is not a controlled substance, DEA regulations do not apply.<sup>[3][4][5]</sup> The primary regulation to consider is the Resource Conservation and Recovery Act (RCRA), which governs the management of hazardous waste.<sup>[1][6]</sup>

## Step-by-Step Disposal Protocol for Atarax

Step 1: Waste Characterization

Before disposal, a formal hazardous waste determination must be made. While hydroxyzine is not specifically a "P" or "U" listed hazardous waste under RCRA, it may exhibit hazardous characteristics, particularly toxicity.[3][7] Safety Data Sheets (SDS) for hydroxyzine hydrochloride indicate that it is harmful if swallowed and is a suspected reproductive toxin.

- Action: Unless your institution has performed a specific analysis to prove otherwise, it is best practice to manage all **Atarax** waste as hazardous waste.

## Step 2: Segregation

Proper segregation of waste is crucial to prevent chemical reactions and ensure proper disposal.[6]

- Action:
  - Do not mix **Atarax** waste with non-hazardous waste.
  - Segregate **Atarax** waste from other types of chemical waste unless approved by your institution's Environmental Health and Safety (EHS) department.

## Step 3: Containerization

All hazardous waste must be collected in appropriate, clearly labeled containers.[6]

- Action:
  - Use a dedicated, leak-proof waste container compatible with the chemical properties of hydroxyzine.
  - The container must be in good condition, with a secure, tight-fitting lid.
  - For solid forms (tablets), a wide-mouth plastic or glass container is suitable. For solutions, ensure the container is appropriate for liquids.

## Step 4: Labeling

Accurate labeling is a key compliance requirement.

- Action:
  - Label the container with the words "Hazardous Waste."
  - Clearly identify the contents: "**Atarax** (Hydroxyzine) Waste."
  - Include the full chemical name and any other components of the waste stream.
  - Indicate the date when waste was first added to the container (accumulation start date).

#### Step 5: Accumulation and Storage

Hazardous waste must be stored safely in a designated Satellite Accumulation Area (SAA) within the laboratory.

- Action:
  - Store the waste container at or near the point of generation.
  - Keep the container closed at all times, except when adding waste.
  - Ensure the storage area is secure and away from general laboratory traffic.

#### Step 6: Disposal

Hazardous waste must be disposed of through your institution's approved hazardous waste management program.

- Action:
  - Contact your EHS department to schedule a pickup for the full waste container.
  - Do not attempt to dispose of the waste through a third-party vendor without institutional approval.
  - Maintain all records of waste disposal as required by your institution and regulatory agencies.

## Handling Spills

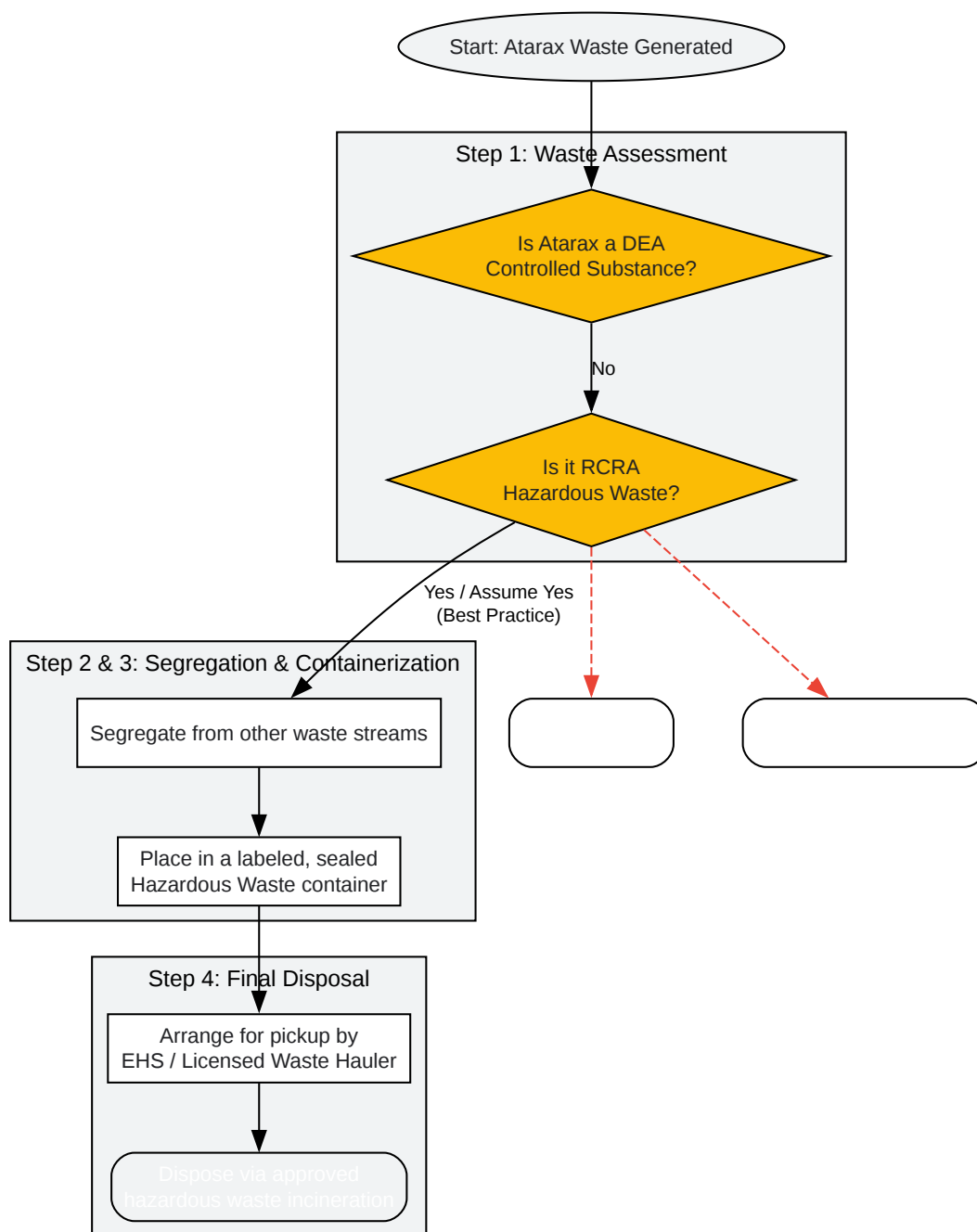
In the event of a spill, follow these procedures:

- Evacuate: If the spill is large, evacuate non-essential personnel from the area.<sup>[7]</sup>
- Contain: Contain the spill using appropriate absorbent materials. For solid spills, a damp cloth or a filtered vacuum should be used to avoid dust generation.<sup>[7]</sup>
- Clean: Clean the spill area thoroughly.
- Dispose: All materials used for spill cleanup must be placed in the hazardous waste container for **Atarax**.
- Report: Report the spill to your laboratory supervisor and EHS department.

## Atarax Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Atarax** in a research environment.

## Atarax (Hydroxyzine) Disposal Workflow for Research Labs

[Click to download full resolution via product page](#)Caption: **Atarax** Disposal Workflow

## Quantitative Data Summary

No specific quantitative data sets for **Atarax** disposal were identified in the literature. However, the key takeaway for laboratory personnel is the qualitative classification of the waste.

Parameter	Classification/Procedure
DEA Controlled Substance	No
RCRA Hazardous Waste	Assumed "Yes" (Toxicity Characteristic)
Recommended Disposal Method	Hazardous Waste Incineration
Prohibited Disposal Methods	Drain, Regular Trash

## Experimental Protocols

The standard operating procedure for the disposal of **Atarax** waste is a form of an experimental protocol focused on safety and compliance. The detailed steps provided in this document constitute the methodology for the safe handling and disposal of this chemical in a laboratory setting. Always consult your institution's specific chemical hygiene plan and EHS guidelines for any additional requirements.

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Address: 3281 E Guasti Rd  
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